

Operational Guide: Safe Disposal of 3-Benzoyl-7-methoxycoumarin

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Compound of Interest

Compound Name: 3-Benzoyl-7-methoxycoumarin

CAS No.: 64267-12-5

Cat. No.: B023905

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Executive Summary: Immediate Directives

Do NOT flush this compound down the drain. **3-Benzoyl-7-methoxycoumarin** (CAS 64267-12-5) is a functionalized coumarin derivative. Like many benzopyrones, it possesses significant environmental persistence and aquatic toxicity potential.

- Disposal Method: High-temperature incineration via a licensed hazardous waste contractor.
- Waste Stream: Solid Organic Hazardous Waste (Non-Halogenated).
- Critical Storage: Light-sensitive; waste must be stored in amber glass or foil-wrapped containers to prevent uncontrolled photolysis prior to disposal.

Chemical Profile & Hazard Identification

To ensure safe handling, the disposal protocol is grounded in the specific physicochemical properties of the compound.

Property	Data	Operational Implication
Chemical Name	3-Benzoyl-7-methoxycoumarin	Labeling requirement.
CAS Number	64267-12-5	Unique identifier for waste manifests.
Molecular Formula	C ₁₇ H ₁₂ O ₄	Organic waste classification.
Physical State	Solid (Crystalline Powder)	Dust explosion hazard if aerosolized.
Solubility	Low in water; Soluble in organic solvents (DMF, DMSO)	Strictly no drain disposal.
Key Hazards	Irritant (H315, H319, H335); Aquatic Toxicity (H410 implied)	Requires PPE and environmental isolation.

The "Why" Behind the Protocol: Coumarin derivatives often exhibit biological activity and stability against natural degradation. The benzoyl attachment at position 3 increases the molecular weight and lipophilicity, making it potentially bioaccumulative in aquatic environments. Therefore, incineration is the only validated method to break the aromatic coumarin ring system and ensure complete destruction.

Step-by-Step Disposal Protocol

Phase 1: Waste Segregation & Stabilization

- **Solid Waste:** Collect pure **3-Benzoyl-7-methoxycoumarin** powder in a dedicated solid waste container.
 - **Container Type:** Wide-mouth high-density polyethylene (HDPE) or amber glass jar.
 - **Precaution:** If the compound is in a clear container, wrap it in aluminum foil. This prevents UV-induced degradation which can form unknown byproducts, complicating the waste profile for the incinerator facility.
- **Liquid Waste (Mother Liquors/Solutions):** If the compound is dissolved in solvents (e.g., DMSO, Methanol):

- Segregate into "Organic Solvents - Non-Halogenated" waste streams.
- Crucial: Do not mix with oxidizing acids (Nitric, Perchloric) as coumarins can undergo nitration or oxidation, potentially creating unstable exothermic mixtures.

Phase 2: Packaging & Labeling

A self-validating system requires accurate data transfer to the waste contractor.

- Seal: Ensure the cap is Tightly closed. Parafilm is recommended for long-term storage to prevent solvent evaporation if in solution.
- Label: Apply a hazardous waste label with the following specific fields:
 - Constituent: "**3-Benzoyl-7-methoxycoumarin**"^[1]^[2]^[3]
 - CAS: "64267-12-5"^[1]^[2]^[3]
 - Hazard Checkboxes: Toxic Irritant Environmental Hazard

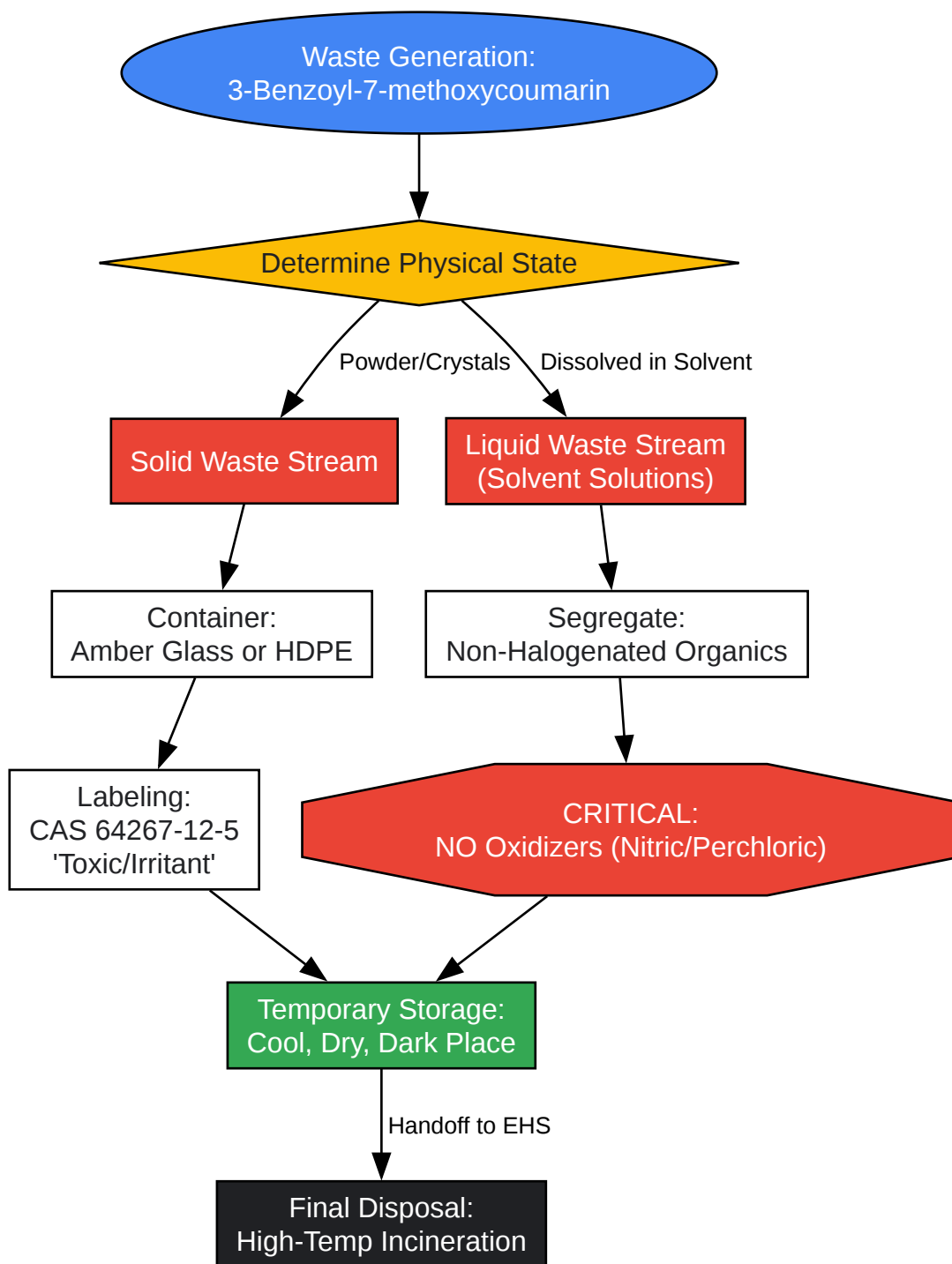
Phase 3: Spill Response (Immediate Action)

If a spill occurs during the disposal process:

- Isolate: Evacuate the immediate area if dust is airborne.
- PPE: Wear nitrile gloves, safety goggles, and an N95 (or P100) particulate respirator.
- Dry Cleanup: Do not use water initially. Use a scoop or dustpan to collect the bulk solid.
- Wet Wipe: Wipe the residue with a paper towel dampened with ethanol or acetone (the compound is soluble in organics).
- Disposal: Place all cleanup materials (wipes, gloves) into the solid hazardous waste container.

Operational Workflow Diagram

The following diagram illustrates the decision logic for disposing of **3-Benzoyl-7-methoxycoumarin**, ensuring compliance with environmental safety standards.



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Figure 1: Decision matrix for the segregation and packaging of **3-Benzoyl-7-methoxycoumarin** waste streams.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 2733475 (Structure/Safety Data). PubChem. [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). Hazardous Waste Operations and Emergency Response (HAZWOPER) Standards. OSHA.gov. [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Orientation Manual: Managing Hazardous Waste. EPA.gov. [\[Link\]](#)

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Sources

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- 2. capotchem.cn [capotchem.cn]
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